

Triethanolamine (CAS 102-71-6): A Technical Guide to its Research Applications

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Compound of Interest

Compound Name: *Triethanolamine*

CAS No.: *64114-46-1*

Cat. No.: *B10763040*

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For Researchers, Scientists, and Drug Development Professionals

Triethanolamine (TEA), a tertiary amine and triol with the CAS number 102-71-6, is a versatile and widely utilized compound in a multitude of research and development settings. Its unique physicochemical properties, including its basicity, hygroscopicity, and ability to act as a surfactant and emulsifier, make it an indispensable tool in pharmaceutical formulation, drug delivery, and various laboratory protocols. This technical guide provides an in-depth overview of the core research applications of **Triethanolamine**, complete with quantitative data, detailed experimental methodologies, and visualizations of key processes.

Physicochemical and Technical Data

A comprehensive understanding of **Triethanolamine's** properties is crucial for its effective application in research. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **Triethanolamine**

Property	Value	Reference(s)
CAS Number	102-71-6	[1][2][3][4]
Molecular Formula	$N(CH_2CH_2OH)_3$	[5]
Molecular Weight	149.19 g/mol	[5][6][7]
Appearance	Colorless to pale yellow, viscous liquid	[1][5][8]
Odor	Mildly ammoniacal	[1][5]
pKa (25 °C)	7.76 - 7.8	[6][7]
pH (15 g/L in H ₂ O, 20 °C)	10.5	[6]
Useful pH Buffering Range	7.3 - 8.3	[6]
Melting Point	21.6 °C (70.9 °F)	[5]
Boiling Point	335.4 °C (635.7 °F) with decomposition	[5]
Density (25 °C)	1.124 g/mL	[5][7]
Solubility	Miscible with water, ethanol, and acetone	[5]

Table 2: Performance Comparison of Analytical Methods for **Triethanolamine** Detection

Performance Metric	LC-MS/MS Method (New)	HPLC-ELSD Method (Established)	GC-FID Method (Established)	Reference(s)
Limit of Detection (LOD)	0.49 ppb (ng/g)	2 mg/L (ppm)	10 µg per sample	[9]
Limit of Quantitation (LOQ)	1.96 ppb (ng/g)	Not Reported	42.0 µg (420 µg/m ³)	[9][10]
Linearity (Correlation Coefficient)	> 0.99	0.9995	Not Reported	[9]
Accuracy (% Recovery)	92.92% - 101.15%	98.97% - 100.07%	95.7% (extraction efficiency)	[9][10]
Precision (%RSD)	< 9.38%	0.8% - 1.81%	Not Reported	[9]

Core Research Applications and Experimental Protocols

Triethanolamine's utility in research is broad, with key applications in pharmaceutical sciences and nanotechnology.

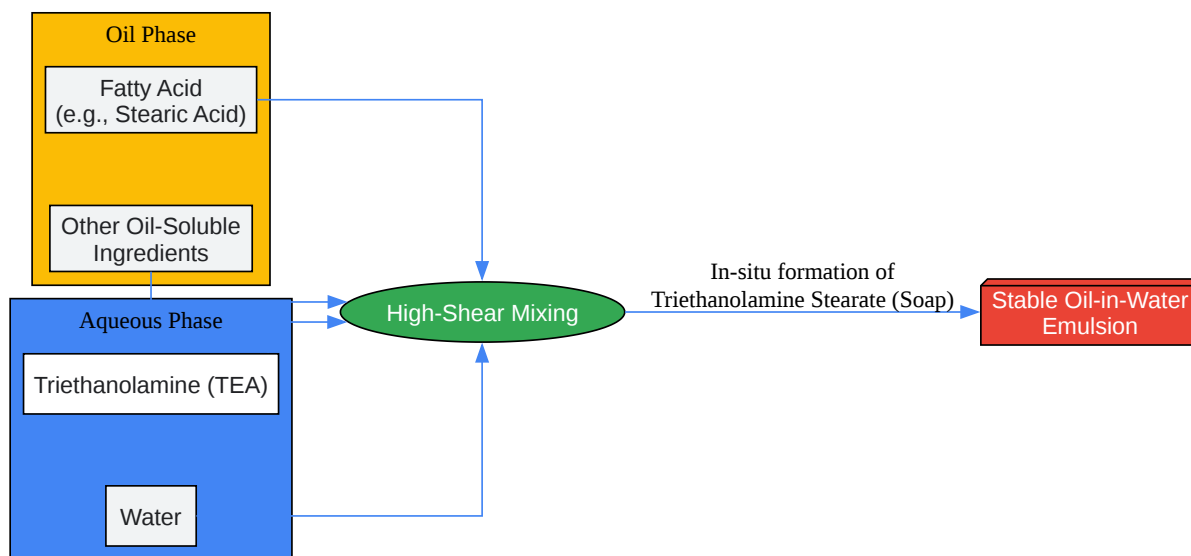
Pharmaceutical Formulations: pH Adjustment and Emulsification

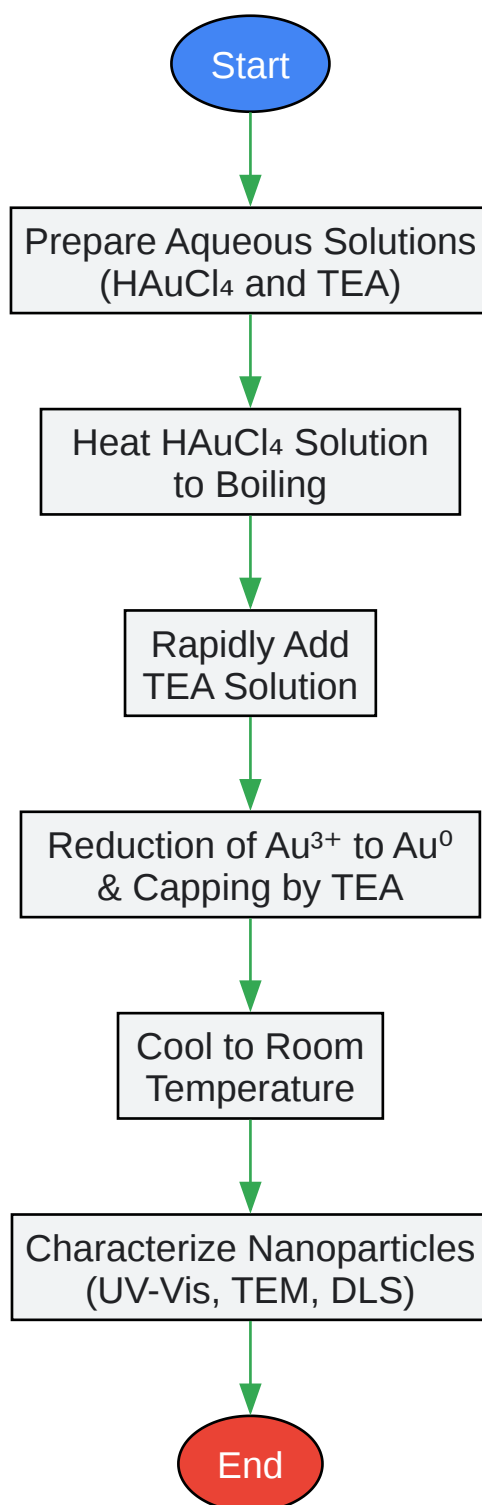
Triethanolamine is extensively used as an excipient in pharmaceutical formulations, particularly in topical preparations like creams, lotions, and ointments.[3][4] Its primary functions are to act as a pH adjuster and an emulsifying agent.[2][3] By neutralizing fatty acids, it forms **triethanolamine** soaps that are effective emulsifiers, creating stable oil-in-water emulsions.[2] This ensures the uniform distribution of active pharmaceutical ingredients (APIs) and can enhance their penetration into the skin.[1][2] Concentrations for emulsification are

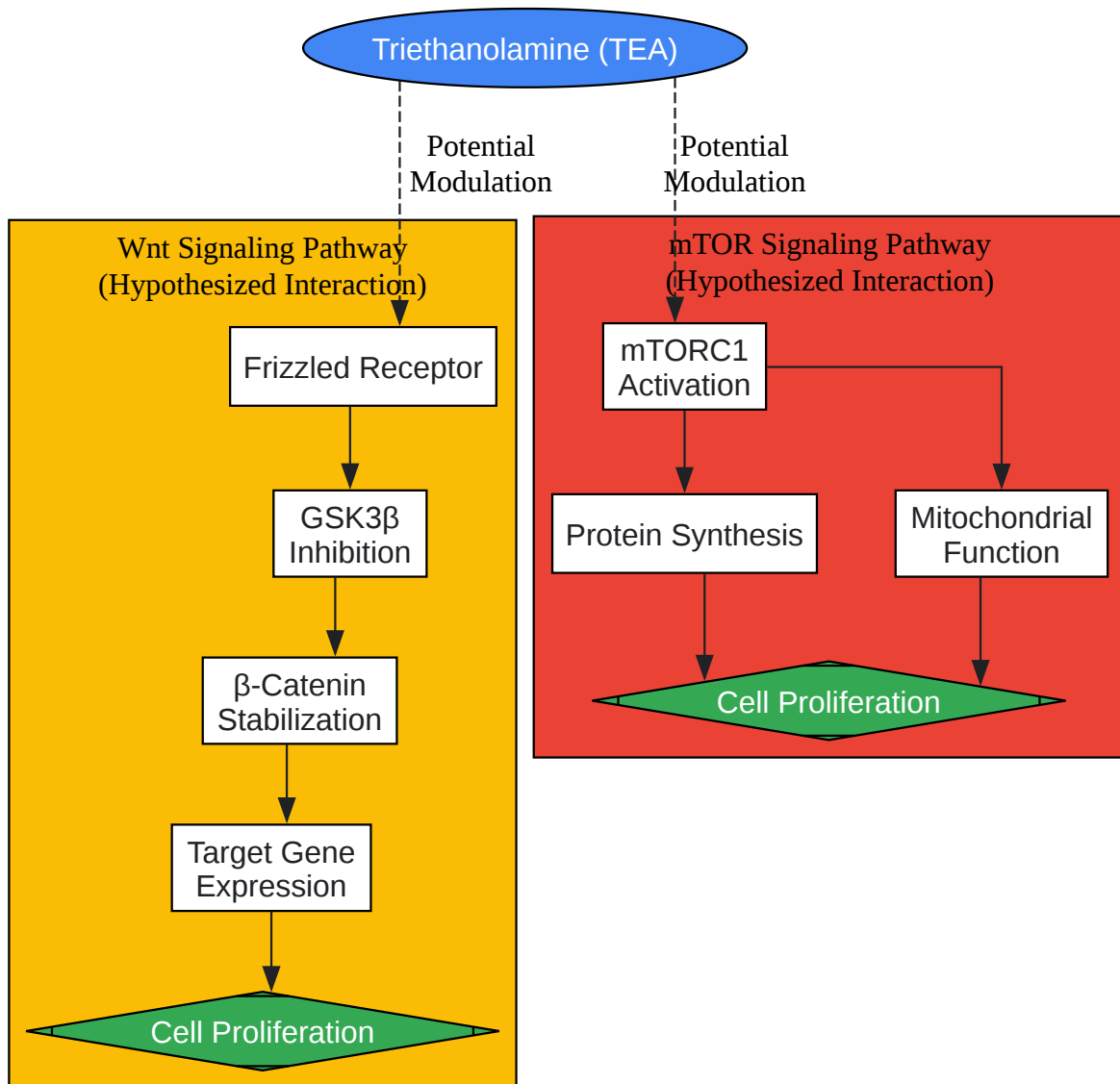
typically in the range of 2-4% v/v of **triethanolamine**, with a fatty acid concentration that is 2 to 5 times higher.^[11]

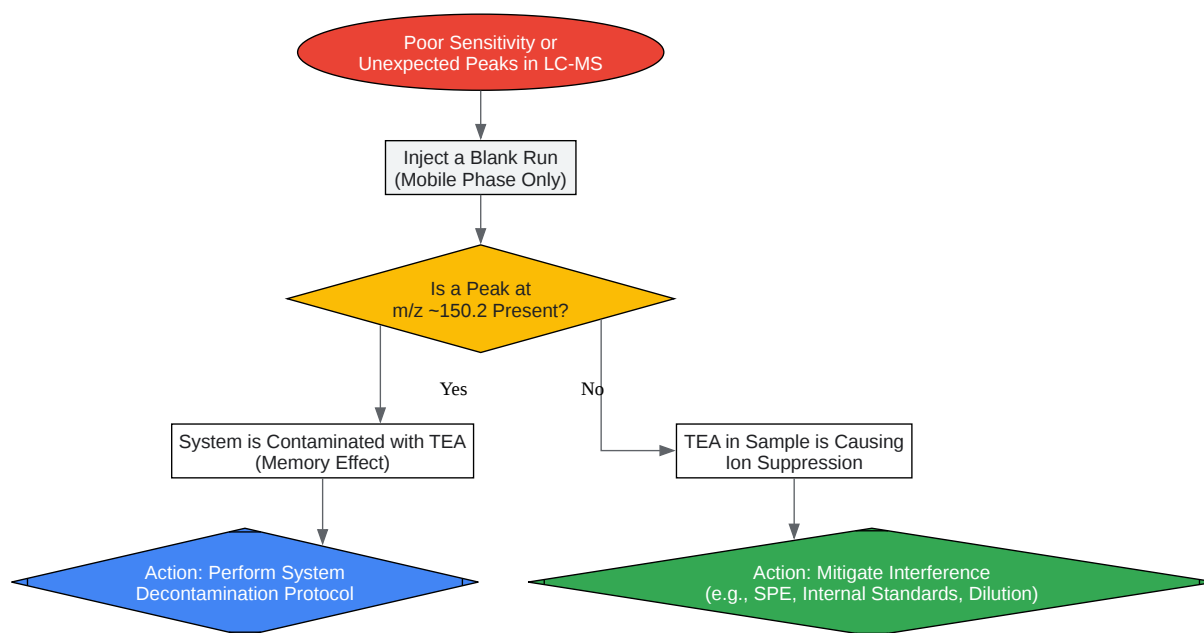
This protocol describes the in-situ formation of an emulsifier to create a stable oil-in-water (o/w) emulsion.

- **Oil Phase Preparation:** In a suitable vessel, heat the oil-soluble components of the formulation (e.g., stearic acid, cetyl alcohol, mineral oil) to 70-75°C until all components are melted and the phase is uniform.
- **Aqueous Phase Preparation:** In a separate vessel, heat the water-soluble components, including **Triethanolamine** (2-4% v/v), to 70-75°C.
- **Emulsification:** Slowly add the oil phase to the aqueous phase with continuous, high-shear mixing. The **Triethanolamine** will react with the stearic acid to form **triethanolamine stearate**, the emulsifying agent.
- **Homogenization:** Continue mixing until a homogenous, stable emulsion is formed.
- **Cooling:** Allow the emulsion to cool to room temperature with gentle stirring.









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References

- 1. What is Triethanolamine used for in pharmaceuticals and skin care products? [_Chemicalbook \[chemicalbook.com\]](#)
- 2. [nbinno.com \[nbinno.com\]](#)
- 3. [rockchemicalsinc.com \[rockchemicalsinc.com\]](#)
- 4. [dcfinechemicals.com \[dcfinechemicals.com\]](#)
- 5. [benchchem.com \[benchchem.com\]](#)
- 6. トリエタノールアミン (Trolamine) | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
- 7. You are being redirected... [\[bio-world.com\]](#)
- 8. Triethanolamine, Hi-AR™ [\[himedialabs.com\]](#)
- 9. [benchchem.com \[benchchem.com\]](#)
- 10. [osha.gov \[osha.gov\]](#)
- 11. Cas 102-71-6, Triethanolamine | [lookchem \[lookchem.com\]](#)
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